

Personal protective equipment for handling 15-Keto travoprost

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Compound of Interest

Compound Name: 15-Keto travoprost

Cat. No.: B125161

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Essential Safety and Handling Guide for 15-Keto Travoprost

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **15-Keto travoprost** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

Quantitative Data Summary


The following table summarizes the key quantitative data for **15-Keto travoprost**.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₃ F ₃ O ₆	[1][2]
Molecular Weight	498.5 g/mol	[1][2]
Purity	≥98%	[1]
Formulation	A solution in methyl acetate	
Solubility	DMF: 100 mg/ml, DMSO: 100 mg/ml, Ethanol: 100 mg/ml, PBS (pH 7.2): 16 mg/ml	
Storage Temperature	-20°C (short-term), -80°C (long-term)	

Hazard Identification and Personal Protective Equipment (PPE)

15-Keto travoprost is classified as an irritant and is harmful if swallowed. The primary hazards necessitate stringent adherence to the following PPE protocols to minimize exposure.

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4
- Hazard Statement: H302 - Harmful if swallowed
- Pictogram:  (Warning)

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact with the irritant compound.
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes or aerosols.
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling significant quantities or when generating aerosols.	To minimize inhalation of any aerosols or particulates.

Operational Plan: Step-by-Step Handling Procedure

This procedure outlines the safe handling of **15-Keto travoprost** from receipt to use.

- Preparation and Area Designation:
 - Designate a specific area for handling **15-Keto travoprost**, preferably within a chemical fume hood.
 - Ensure the work area is clean and uncluttered.
 - Have a spill kit readily available.
- Personal Protective Equipment (PPE) Donning:
 - Put on a laboratory coat.
 - Don safety glasses or goggles.
 - Wear chemical-resistant gloves.
- Compound Handling:

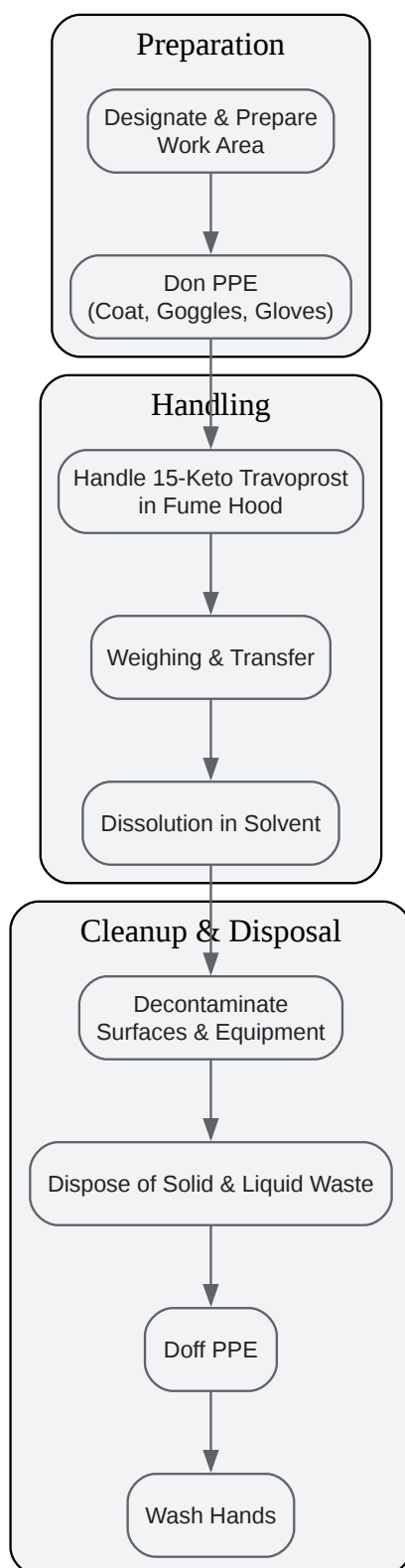
- Allow the compound to equilibrate to room temperature before opening the container to avoid moisture condensation.
- Carefully open the container to prevent spills or aerosol generation.
- If the compound is in solution, use a calibrated pipette for transfer. If it is a solid, use appropriate tools (e.g., spatula) for weighing and transfer, minimizing dust creation.
- Close the container tightly after use.
- Post-Handling:
 - Decontaminate all surfaces and equipment that came into contact with **15-Keto travoprost** using an appropriate solvent (e.g., ethanol).
 - Remove gloves and dispose of them in the designated chemical waste container.
 - Wash hands thoroughly with soap and water.

Disposal Plan

All waste materials contaminated with **15-Keto travoprost** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated consumables such as gloves, pipette tips, and empty containers should be collected in a designated, labeled hazardous waste container.
- Liquid Waste: Unused solutions containing **15-Keto travoprost** should be collected in a labeled, sealed hazardous waste container. Do not dispose of down the drain.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed chemical waste disposal vendor in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **15-Keto travoprost**.

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References

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- 2. 15-Keto travoprost | C26H33F3O6 | CID 10207075 - PubChem [pubchem.ncbi.nlm.nih.gov]
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